

Propargyl methanesulfonate ester molecular weight and formula

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Compound of Interest

Compound Name: *Propargyl Methanesulfonate Ester*

Cat. No.: *B018381*

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Propargyl Methanesulfonate Ester: A Technical Overview

Propargyl methanesulfonate ester is a chemical compound utilized in organic synthesis. This guide provides an in-depth look at its core molecular properties for researchers, scientists, and professionals in drug development.

Molecular Properties

The fundamental molecular characteristics of **propargyl methanesulfonate ester** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	References
Molecular Formula	C ₄ H ₆ O ₃ S	[1] [2] [3] [4]
Molecular Weight	134.15 g/mol	[2] [4]
Alternate Molecular Weight	134.16 g/mol	[1]
IUPAC Name	prop-2-ynyl methanesulfonate	[1]
CAS Number	16156-58-4	

Chemical Structure

The structural formula of **propargyl methanesulfonate ester** is a key determinant of its chemical reactivity. The molecule contains a reactive propargyl group and a good leaving group, the mesylate.

Caption: Chemical structure of propargyl methanesulfonate.

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References

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